

Technical Support Center: Enhancing Chloropicrin Fumigation Efficacy with Soil Covers

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Compound of Interest

Compound Name: Chloropicrin

Cat. No.: B1668804

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing soil covers to improve the efficacy of **Chloropicrin** fumigation. This resource offers troubleshooting advice, answers to frequently asked questions, detailed experimental protocols, and comparative data to support your research and development endeavors.

Troubleshooting Guide

This guide addresses common issues encountered during **Chloropicrin** fumigation when using soil covers.

Problem	Possible Causes	Solutions & Recommendations
Poor Pest/Pathogen Control	Inadequate Chloropicrin retention in the soil.	<ul style="list-style-type: none">- Select a less permeable film: Upgrade from standard polyethylene (PE) or High-Density Polyethylene (HDPE) films to Virtually Impermeable Film (VIF) or Totally Impermeable Film (TIF).^{[1][2][3][4][5]} VIF and TIF have barrier layers (e.g., nylon or EVOH) that significantly reduce fumigant loss.^{[3][4][5]}- Ensure proper film installation: Tarps should be securely sealed at the edges and any seams to prevent leaks.^[6]- Optimize soil moisture: Soil moisture should be adequate to facilitate fumigant diffusion but not excessive, as high water content can limit gas movement.^[7]
Non-uniform distribution of Chloropicrin.	<ul style="list-style-type: none">- Proper soil preparation: Till the soil to a depth of 5-8 inches to break up clods and remove crop residue, ensuring uniform fumigant movement.^[6]- Check application equipment: Ensure shanks or drip tapes are functioning correctly and are placed at the appropriate depth for even distribution.	
High Chloropicrin Emissions	Permeable soil cover.	<ul style="list-style-type: none">- Utilize VIF or TIF films: These films are designed to have very low permeability to fumigants,

drastically reducing emissions compared to standard films.[2]
[8][9][10] - Proper sealing: Ensure all edges of the film are buried and sealed to prevent fumigant escape.

Premature film degradation.	<p>- Select appropriate film thickness and material: Thinner films may be more susceptible to degradation.[7] [11][12] Consider the durability of the film material in relation to environmental conditions. A 0.06 mm film showed less degradation and higher tensile strength compared to a 0.08 mm film in one study.[7][11][12]</p>	
Extended Plant-Back Intervals	<p>High fumigant retention due to highly impermeable films.</p>	<p>- Adhere to recommended aeration periods: TIF and VIF films retain fumigants so effectively that extended plant-back periods may be necessary to prevent phytotoxicity to the subsequent crop.[3][4] - Monitor soil fumigant levels: Before planting, it may be necessary to measure the residual Chloropicrin concentration in the soil. - Follow label instructions for tarp perforation and removal: Tarps should not be perforated until at least five days after fumigation and removed only after air samples confirm Chloropicrin levels are</p>

below the specified threshold.

[13]

Inconsistent Results Across Experiments

Variation in environmental conditions.

- Monitor and record soil temperature and moisture: These factors significantly impact Chloropicrin diffusion and degradation.[7][14][11] Higher temperatures can increase the rate of fumigant loss.[7] - Standardize application procedures: Ensure consistent application depth, rate, and soil preparation across all experimental plots.

Frequently Asked Questions (FAQs)

Q1: What are the main types of soil covers used for **Chloropicrin** fumigation?

A1: The primary types of soil covers include standard polyethylene (PE) or high-density polyethylene (HDPE) films, Virtually Impermeable Films (VIF), and Totally Impermeable Films (TIF).[2][3][4] VIFs typically have a nylon barrier layer, while TIFs use materials like ethylene-vinyl alcohol (EVOH), which offers even lower permeability to gases.[3][4][5]

Q2: How do VIF and TIF films improve the efficacy of **Chloropicrin**?

A2: VIF and TIF films have significantly lower permeability to **Chloropicrin** gas compared to standard PE films.[2][10] This leads to higher concentrations of the fumigant being retained in the soil for a longer duration, which enhances pest and pathogen control.[1][2] Studies have shown that concentrations of fumigants like 1,3-dichloropropene and **chloropicrin** can be 46% to 54% higher under TIF compared to standard films.[1]

Q3: Can using VIF or TIF films allow for reduced **Chloropicrin** application rates?

A3: Yes, research has demonstrated that due to the increased retention of the fumigant, it is possible to reduce **Chloropicrin** application rates by 20-30% when using TIF while maintaining

efficacy.^{[3][4]} This can lead to cost savings and a reduced environmental footprint.

Q4: What is the effect of soil cover thickness on fumigation?

A4: A study comparing 0.06 mm and 0.08 mm films found that the 0.06 mm film exhibited less degradation, higher transparency, and better mechanical properties.^{[7][11][12]} The soil under the 0.06 mm film also retained a 28.97% higher **Chloropicrin** content on the 14th day of fumigation compared to the 0.08 mm film.^{[7][11][12][15][16]}

Q5: How do soil temperature and moisture affect **Chloropicrin** fumigation under soil covers?

A5: Soil temperature and moisture are critical factors. Higher soil temperatures can increase the diffusion rate of **Chloropicrin**, potentially leading to faster loss from the soil.^[7] Increased soil water content can reduce the diffusion of **Chloropicrin** by decreasing soil porosity.^[7] Soil covers help to moderate both temperature and moisture.^[7]

Q6: Does **Chloropicrin** sterilize the soil?

A6: No, **Chloropicrin** does not sterilize the soil. It acts as a selective agent, reducing harmful pathogens while allowing beneficial microbial populations to recover and sometimes even increase.^{[17][18]}

Q7: Are there any residues of **Chloropicrin** in the crop?

A7: **Chloropicrin** is applied before planting and decomposes rapidly in the soil.^{[17][19]} There is no uptake of the fumigant into the plant, and therefore no residue is left in the harvested crop.^{[17][19]}

Data Presentation

Table 1: Comparison of Fumigant Emissions with Different Soil Covers

Film Type	Fumigant	Application Method	Total Emissions (%)	Reference
HDPE	cis-1,3-D	Simulated Drip	28	[2] [8]
VIF	cis-1,3-D	Simulated Drip	13	[2] [8]
HDPE	trans-1,3-D	Simulated Drip	24	[2] [8]
VIF	trans-1,3-D	Simulated Drip	7	[2] [8]
HDPE	Chloropicrin	Simulated Drip	8	[2] [8]
VIF	Chloropicrin	Simulated Drip	1.5	[2] [8]
HDPE	1,3-D	Shank Injection	43	[2]
VIF	1,3-D	Shank Injection	19	[2]
HDPE	Chloropicrin	Shank Injection	17	[2]
VIF	Chloropicrin	Shank Injection	8	[2]

Table 2: Effect of Film Thickness on Chloropicrin Residue

Treatment	Film Thickness	Chloropicrin Content on Day 14 (% higher than F8S)	Reference
F6S	0.06 mm	28.97%	[7] [11] [12] [15] [16]
F8S	0.08 mm	-	[7] [11] [12] [15] [16]

Experimental Protocols

Protocol 1: Evaluating the Efficacy of Different Soil Covers on Chloropicrin Retention

Objective: To compare the retention of **Chloropicrin** in soil under different types of plastic films (e.g., HDPE, VIF, TIF).

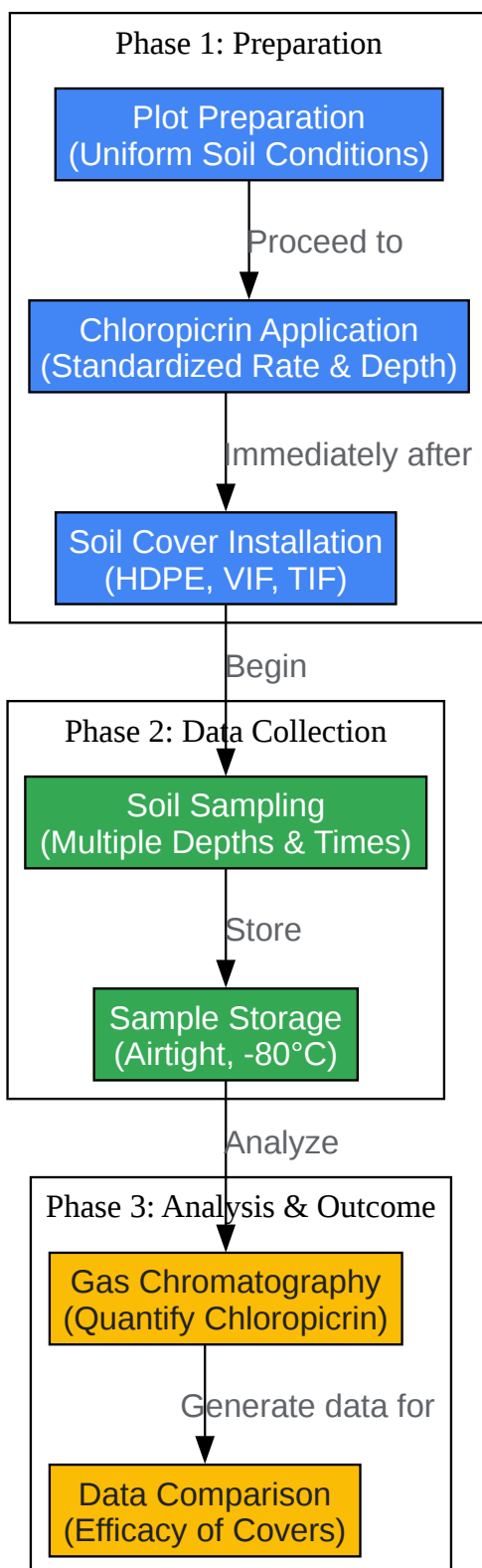
Materials:

- **Chloropicrin** fumigant
- Selected soil covers (HDPE, VIF, TIF)
- Soil sampling equipment (e.g., soil probes, augers)
- Gas-tight containers for sample storage
- Gas chromatograph (GC) for **Chloropicrin** analysis

Methodology:

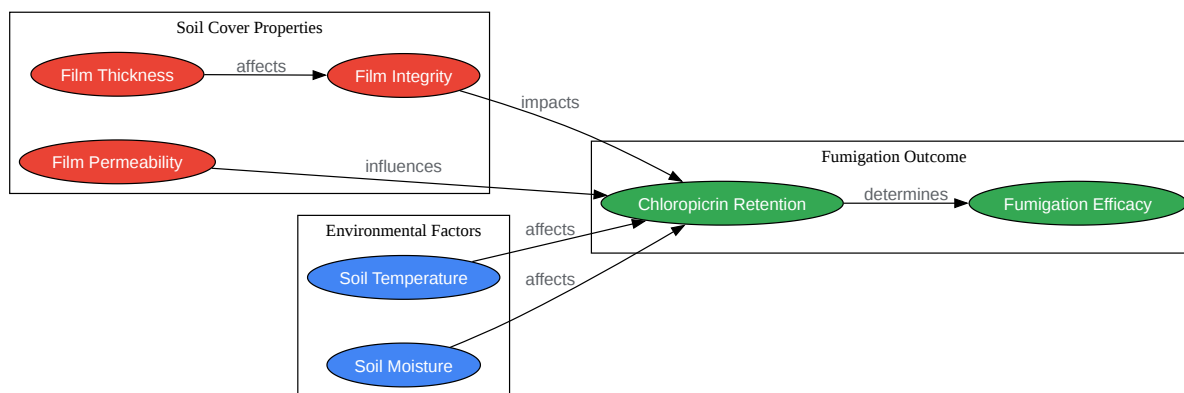
- Plot Preparation: Prepare experimental plots with uniform soil type, moisture, and tilth.^{[6][13]}
- Fumigant Application: Apply **Chloropicrin** at a standardized rate and depth across all plots.
- Film Installation: Immediately after application, cover the plots with the respective soil films, ensuring the edges are securely buried.
- Soil Sampling: Collect soil samples at predetermined depths (e.g., 10 cm, 30 cm, 50 cm) and time intervals (e.g., 24, 48, 96, 144 hours post-application).^{[1][7]}
- Sample Storage and Extraction: Place soil samples in airtight containers and store them at a low temperature (e.g., -80°C) until analysis to prevent fumigant loss.^[7]
- Analysis: Analyze the concentration of **Chloropicrin** in the soil samples using gas chromatography.
- Data Comparison: Compare the concentration-time profiles of **Chloropicrin** for each type of soil cover.

Visualizations



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Caption: Workflow for evaluating soil cover efficacy.



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Caption: Factors influencing **Chloropicrin** fumigation efficacy.

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References

- 1. researchgate.net [researchgate.net]
- 2. ars.usda.gov [ars.usda.gov]
- 3. Totally Impermeable Film – A New Plastic Mulch Option for 2016 Fumigation | Panhandle Agriculture [nwdistrict.ifas.ufl.edu]
- 4. farmprogress.com [farmprogress.com]

- 5. plastikakritis.com [plastikakritis.com]
- 6. gms.ctahr.hawaii.edu [gms.ctahr.hawaii.edu]
- 7. Frontiers | Mechanism study on improving chloropicrin fumigation effect by covering fumigated soil with appropriate thickness film [frontiersin.org]
- 8. researchgate.net [researchgate.net]
- 9. californiaagriculture.org [californiaagriculture.org]
- 10. cabidigitallibrary.org [cabidigitallibrary.org]
- 11. researchgate.net [researchgate.net]
- 12. Mechanism study on improving chloropicrin fumigation effect by covering fumigated soil with appropriate thickness film - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. cales.arizona.edu [cales.arizona.edu]
- 14. nwpotatoresearch.com [nwpotatoresearch.com]
- 15. frontiersin.org [frontiersin.org]
- 16. discovery.researcher.life [discovery.researcher.life]
- 17. Environmental Sustainability – Strike Fumigants [strikefumigants.com]
- 18. Breaking Down the Details on Chloropicrin – TriEst Ag [triestag.com]
- 19. fumeinfo.org [fumeinfo.org]
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